

"Guanosine-2'-monophosphate" basic biochemical properties

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Compound of Interest

Compound Name: Guanosine-2'-monophosphate

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An In-depth Technical Guide on the Core Biochemical Properties of **Guanosine-2'-monophosphate** (2'-GMP)

Introduction

Guanosine-2'-monophosphate (2'-GMP) is a purine ribonucleoside 2'-monophosphate, consisting of the nucleobase guanine linked to the 1' carbon of a ribose sugar, with a phosphate group esterified to the 2' hydroxyl group of the ribose.[1][2][3] While its isomers, particularly Guanosine-3',5'-cyclic monophosphate (3',5'-cGMP), are well-established as ubiquitous second messengers, 2'-GMP's roles are more narrowly defined, primarily as a specific enzyme inhibitor and a product of cyclic nucleotide metabolism.[1][4][5] This document provides a comprehensive overview of the fundamental biochemical properties of 2'-GMP, its known biological functions, and relevant experimental methodologies for its study, tailored for researchers in biochemistry and drug development.

Physicochemical Properties

The fundamental chemical and physical characteristics of 2'-GMP are crucial for its handling, detection, and use in experimental settings. Key quantitative data are summarized below.

Structural and General Properties

Property	Value	Source(s)
IUPAC Name	[(2R,3R,4R,5R)-2-(2-amino-6-oxo-1H-purin-9-yl)-4-hydroxy-5-(hydroxymethyl)oxolan-3-yl] dihydrogen phosphate	[1]
Molecular Formula	C10H14N5O8P	[1]
Molecular Weight	363.22 g/mol	[1]
Canonical SMILES	<chem>C1=NC2=C(N1C3C(C(C(O3)C(O)O)OP(=O)(O)O)N=C(NC2=O)N</chem>	[1]
Synonyms	2'-guanylic acid, 2'-GMP, Guanosine 2'-phosphate	[1]

Spectroscopic and Solubility Data

Property	Value	Notes	Source(s)
UV λ_{max}	252 nm	At pH 7	[3]
Molar Extinction Coefficient (ϵ)	13,500 L·mol ⁻¹ ·cm ⁻¹	At 252 nm, pH 7	[3]
Solubility (Water)	≥ 21 mM	Limits have not been fully determined. The disodium salt form is generally used for enhanced aqueous solubility.	[3][6]
Solubility (Organic)	Insoluble in DMSO and Ethanol	Data for the disodium salt form.	[6]

Stability and Storage

Guanosine-2'-monophosphate is chemically quite stable.[3] For long-term preservation, it is recommended to store the compound in a freezer, with -20°C being necessary and -80°C

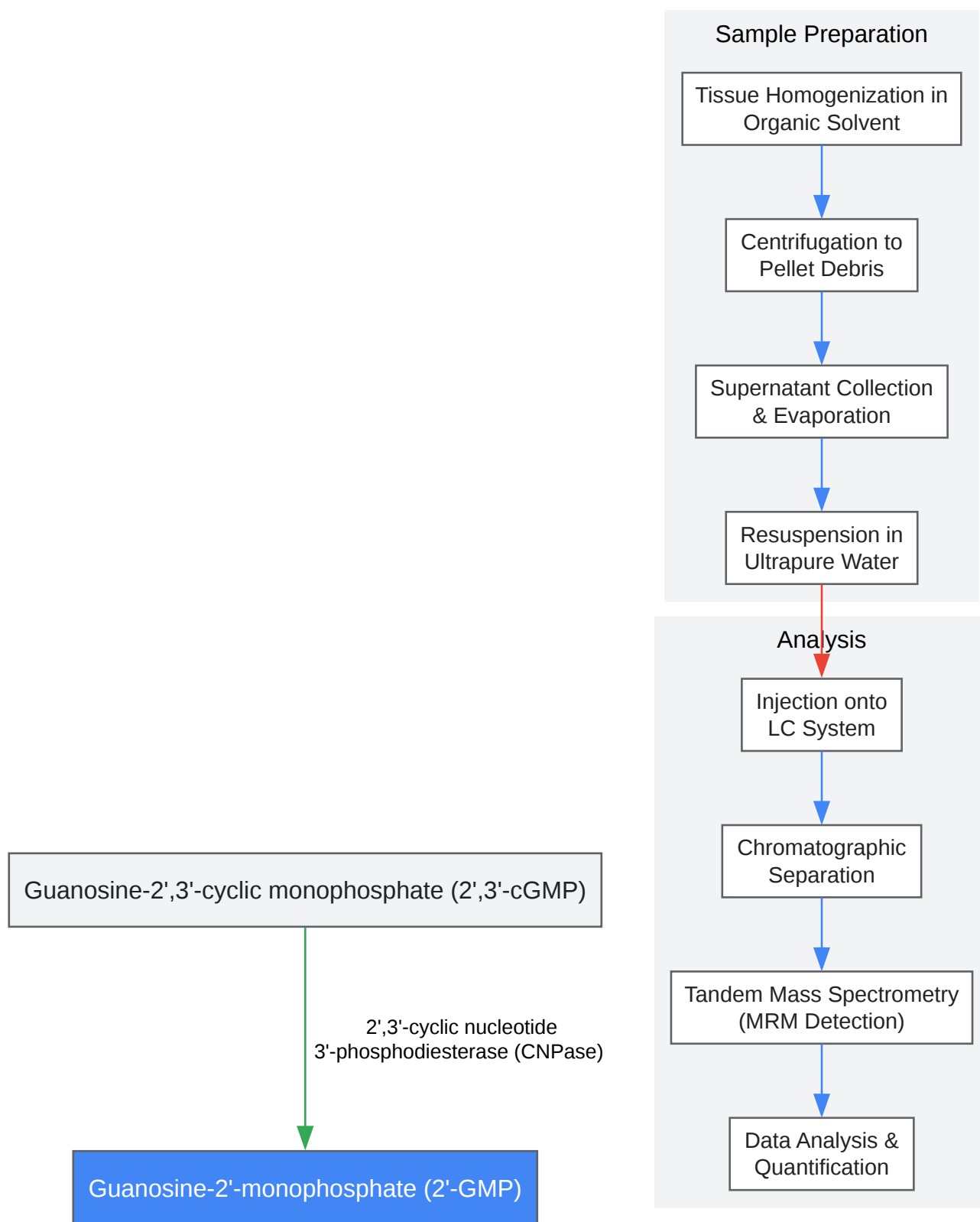
recommended, preferably in its lyophilized form.[3] Aqueous solutions of related nucleotides are not recommended for storage for more than one day.[7]

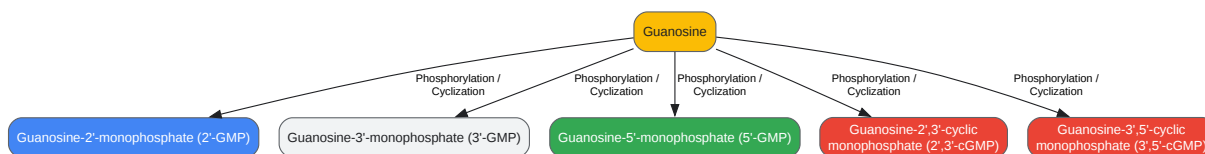
Biological Role and Signaling Pathways

Unlike its 3',5'-cyclic counterpart, 2'-GMP is not typically considered a primary second messenger. Its biological significance stems from its role as a specific metabolite and enzyme inhibitor.

Metabolic Origin of 2'-GMP

2'-GMP is a product of the enzymatic hydrolysis of Guanosine-2',3'-cyclic monophosphate (2',3'-cGMP).[3] This reaction is catalyzed by 2',3'-cyclic nucleotide 3'-phosphodiesterase (CNPase), an enzyme that specifically cleaves the 3'-phosphoester bond of 2',3'-cyclic nucleotides.





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